A Technical Guide to the Structural Elucidation of D-Allethrin

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Compound of Interest

Compound Name:	*D-Allethrin*
CAS No.:	*231937-89-6*
Cat. No.:	*B1317032*

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Introduction

D-Allethrin, a prominent member of the synthetic pyrethroid family, represents a significant advancement in insecticide technology since its initial development. As a synthetic analogue of pyrethrin, naturally found in Chrysanthemum flowers, it was one of the first of its kind to be synthesized in 1949.[1][2] **D-Allethrin** is valued for its rapid knockdown effect on a broad spectrum of flying and crawling insects, making it a staple active ingredient in numerous household insecticide products, including aerosols, mosquito coils, and electric vaporizing mats.[3][4]

The efficacy and toxicological profile of **D-Allethrin** are intrinsically linked to its complex molecular structure. The molecule possesses three chiral centers, giving rise to eight possible stereoisomers.[5][6] Commercial **D-Allethrin** is a specific, partially purified isomeric mixture.[7] Understanding the precise chemical identity, including the specific arrangement of atoms in three-dimensional space, is paramount for regulatory approval, quality control in manufacturing, and the development of next-generation insecticides. This guide provides an in-depth exploration of the analytical methodologies and logical framework employed in the definitive structural elucidation of **D-Allethrin**.

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Compound Identification and Physicochemical Properties

The Chemical Abstracts Service (CAS) has assigned a registry number to provide a unique identifier for chemical substances. The specific CAS number for the isomeric mixture known as **D-Allethrin** can vary depending on the precise composition, however, the most frequently cited CAS Registry Number for allethrin, which includes the d-isomers, is 584-79-2.[8][9] It is crucial for researchers to reference the specific CAS number associated with their analytical standard or sample to ensure accuracy.

A summary of **D-Allethrin**'s key physicochemical properties is presented below.

Property	Value	Source(s)
CAS Number	584-79-2 (Allethrin)	[8]
Molecular Formula	$C_{19}H_{26}O_3$	[3]
Molecular Weight	302.41 g/mol	[3]
Appearance	Yellow to amber-colored viscous liquid	[3][10]
Odor	Mild or slightly aromatic	[10]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, hexane, and xylene	[3]
Vapor Pressure	16 mPa @ 30 °C	
Log P (Octanol/Water)	4.96	

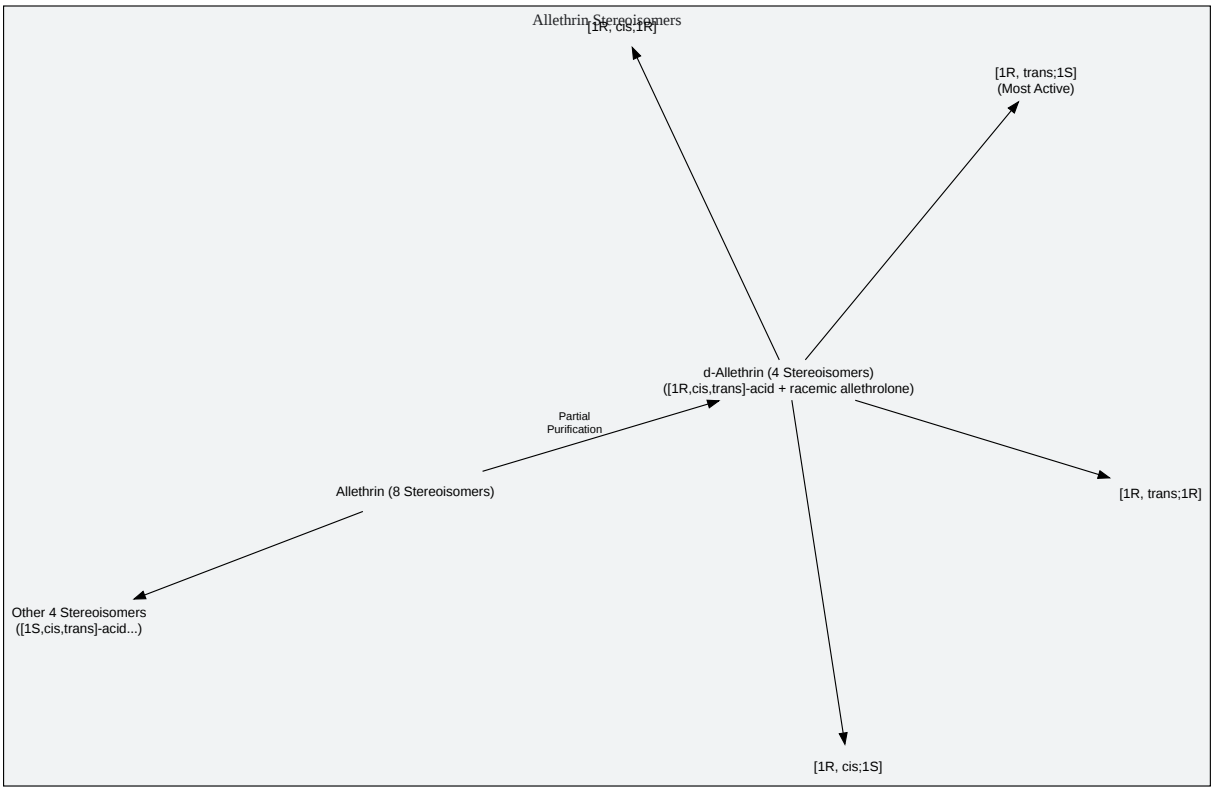
The Challenge of Stereoisomerism in Allethrin

The molecular structure of allethrin is an ester formed from chrysanthemic acid and allethrolone.[1][6] The presence of three chiral centers—two on the cyclopropane ring of the chrysanthemic acid moiety and one on the cyclopentenolone ring of the allethrolone moiety—results in a total of $2^3 = 8$ possible stereoisomers.[1][5]

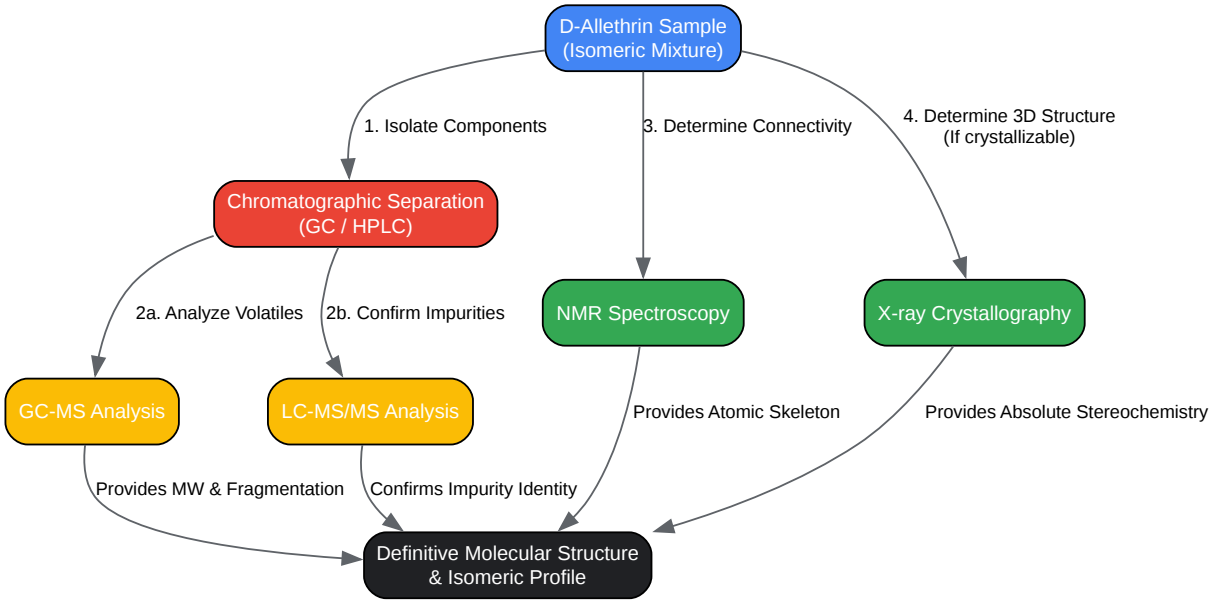
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D-Allethrin is a specific mixture of four of these stereoisomers: the esters of (1R, cis, trans)-chrysanthemic acid with racemic allethrolone.[1][7] This mixture typically contains [1R, trans;1R]-, [1R, trans;1S]-, [1R, cis;1R]-, and [cite: 1R, cis;1S]-isomers in an approximate 4:4:1:1 ratio.[1] The biological activity varies significantly between isomers, with the [1R, trans;1S]-isomer being the most potent.[1] This complexity necessitates the use of high-resolution analytical techniques capable of separating and identifying these closely related compounds.

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